

Personal protective equipment for handling 4-(3,4-Dihydroxyphenyl)butan-2-one

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Compound of Interest

Compound Name: 4-(3,4-Dihydroxyphenyl)butan-2-one

Cat. No.: B014931

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Essential Safety and Handling Guide for 4-(3,4-Dihydroxyphenyl)butan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, use, and disposal of **4-(3,4-Dihydroxyphenyl)butan-2-one** in a laboratory setting. Adherence to these protocols is essential for minimizing risk and ensuring a safe research environment. The following procedures are based on the known hazards of similar chemical structures, specifically catechols and ketones.

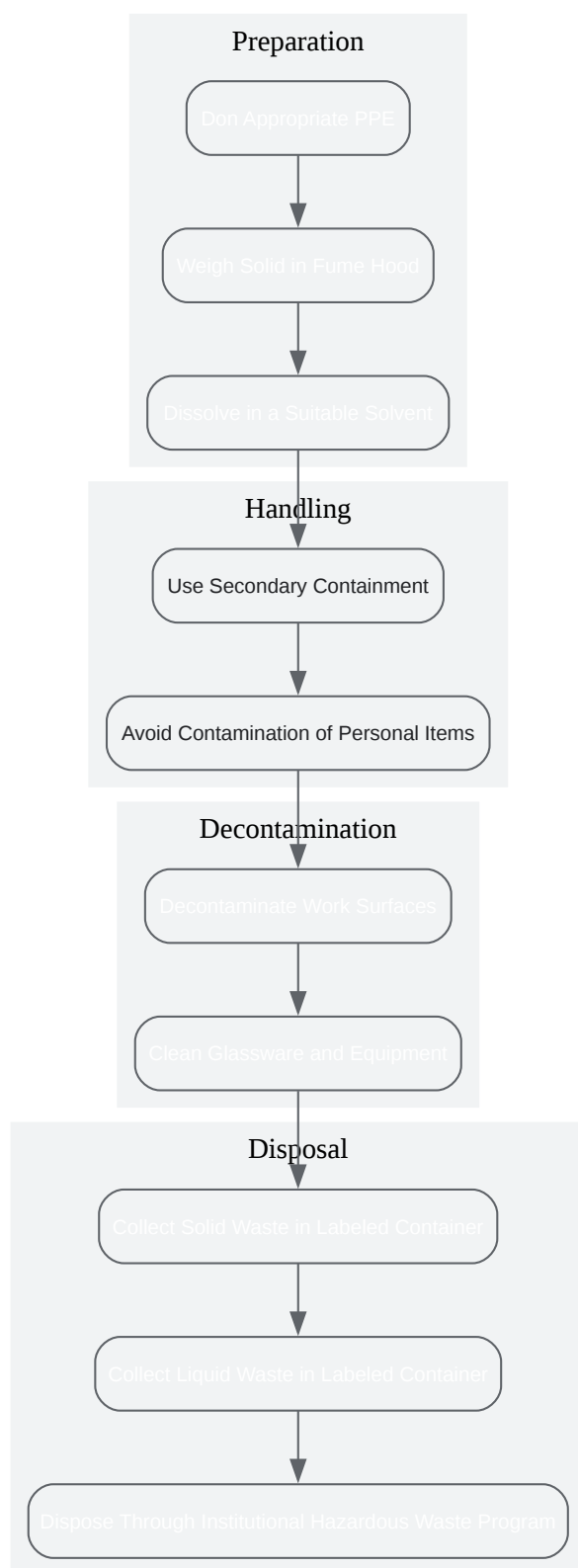
Immediate Safety Protocols: Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **4-(3,4-Dihydroxyphenyl)butan-2-one**. This equipment must be worn at all times when there is a potential for exposure.

PPE Category	Specification	Purpose
Hand Protection	Ketone-resistant gloves (e.g., Butyl rubber, specialized nitrile).[1][2][3][4][5]	To prevent skin contact with the chemical, which may be harmful. Standard nitrile gloves may not offer sufficient protection against ketones.
Eye Protection	Chemical safety goggles.[6]	To protect eyes from splashes and airborne particles.
Body Protection	Long-sleeved lab coat.[6]	To protect skin and clothing from contamination.
Respiratory Protection	Required when dusts are generated or when working outside of a certified chemical fume hood.	To prevent inhalation of potentially harmful airborne particles.

Operational Plan: From Handling to Disposal

A systematic approach to handling **4-(3,4-Dihydroxyphenyl)butan-2-one** is crucial for minimizing exposure and preventing contamination. The following workflow outlines the key steps from preparation to final disposal.



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